

# A Comparative Analysis of 1-Tetradecene: Experimental Data Versus Literature Values

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## Compound of Interest

Compound Name: 1-Tetradecene

Cat. No.: B072687

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This guide provides a comprehensive comparison of the physical properties of **1-Tetradecene**, cross-referencing established literature values with standardized experimental protocols. It is designed for researchers, scientists, and professionals in drug development to ensure the accuracy and purity of this compound in their work.

## Data Presentation: Physical Properties of 1-Tetradecene

The following table summarizes the key physical and chemical properties of **1-Tetradecene** as reported in the literature. These values serve as a benchmark for experimental verification.

Property	Literature Value	Citations
Boiling Point	251 °C at 760 mmHg	<a href="#">[1]</a>
484 °F at 760 mmHg	<a href="#">[2]</a>	
232-234 °C at 760 mmHg	<a href="#">[2]</a>	
524.2 K	<a href="#">[3]</a>	
Melting Point	-13 to -11 °C	<a href="#">[1]</a>
-13.9 °C (7.0 °F)	<a href="#">[4]</a>	
260.23 K	<a href="#">[3]</a>	
Density	0.775 g/mL at 25 °C	<a href="#">[1]</a>
0.77 at 15.6 °C (60.1 °F)	<a href="#">[4]</a>	
775 kg/m <sup>3</sup>	<a href="#">[4]</a>	
Refractive Index	1.436 at 20 °C/D	<a href="#">[1]</a>
1.4351 at 20 °C/D	<a href="#">[2]</a>	

## Experimental Protocols

Accurate determination of the physical properties of **1-Tetradecene** is crucial for its application in research and development. Below are detailed methodologies for key experiments.

### Determination of Boiling Point

The boiling point is a fundamental physical property that indicates the temperature at which a liquid transitions into a vapor at a given pressure.[\[5\]](#)

Micro-Boiling Point Method:

This method is suitable when only a small sample volume is available.

- Apparatus: A small test tube, a capillary tube sealed at one end, a thermometer, a heating apparatus (such as a Thiele tube or a MelTemp apparatus), and a rubber band or wire to attach the capillary tube to the thermometer.[\[6\]](#)[\[7\]](#)

- Procedure:
  - Place a small amount of **1-Tetradecene** into the small test tube.
  - Invert the sealed capillary tube and place it into the test tube with the liquid.[\[8\]](#)
  - Attach the test tube to the thermometer.
  - Heat the apparatus slowly.[\[8\]](#)
  - Observe the capillary tube. A stream of bubbles will emerge as the liquid's vapor pressure exceeds the atmospheric pressure.[\[8\]](#)
  - The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube.[\[8\]](#)
  - For a more accurate reading, remove the heat source when the rapid bubbling occurs. The temperature at which the liquid re-enters the capillary tube is the boiling point.[\[6\]](#)

## Determination of Melting Point

The melting point is the temperature at which a solid becomes a liquid. For pure crystalline compounds, the melting point is a sharp, well-defined temperature range.[\[9\]](#) Impurities can lower and broaden the melting point range.[\[10\]](#)[\[11\]](#)

Capillary Method:

- Apparatus: Capillary tubes, a melting point apparatus (such as a MelTemp or Fisher-Johns), and a thermometer.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Procedure:
  - Ensure the **1-Tetradecene** sample is completely dry and, if necessary, in powdered form.[\[12\]](#)
  - Pack a small amount of the sample into a capillary tube to a height of about 3 mm.[\[11\]](#)
  - Place the capillary tube into the heating block of the melting point apparatus.[\[12\]](#)

- Heat the sample rapidly to get an approximate melting point.[\[10\]](#)
- Allow the apparatus to cool, then repeat the process with a new sample, heating slowly (about 2 °C per minute) as the temperature approaches the approximate melting point.[\[10\]](#)
- Record the temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid. This range is the melting point.

## Determination of Density

Density is the mass of a substance per unit volume.[\[13\]](#)

Procedure for Liquids:

- Apparatus: A graduated cylinder and an electronic balance.[\[13\]](#)[\[14\]](#)[\[15\]](#)
- Procedure:
  - Measure the mass of a clean, dry graduated cylinder.[\[13\]](#)[\[15\]](#)
  - Add a known volume of **1-Tetradecene** to the graduated cylinder and record the volume.[\[14\]](#)[\[15\]](#)
  - Measure the combined mass of the graduated cylinder and the liquid.[\[13\]](#)[\[15\]](#)
  - Subtract the mass of the empty graduated cylinder to find the mass of the liquid.[\[16\]](#)
  - Calculate the density using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$ .[\[17\]](#)

## Determination of Refractive Index

The refractive index measures how much the path of light is bent, or refracted, when entering a material.[\[18\]](#)

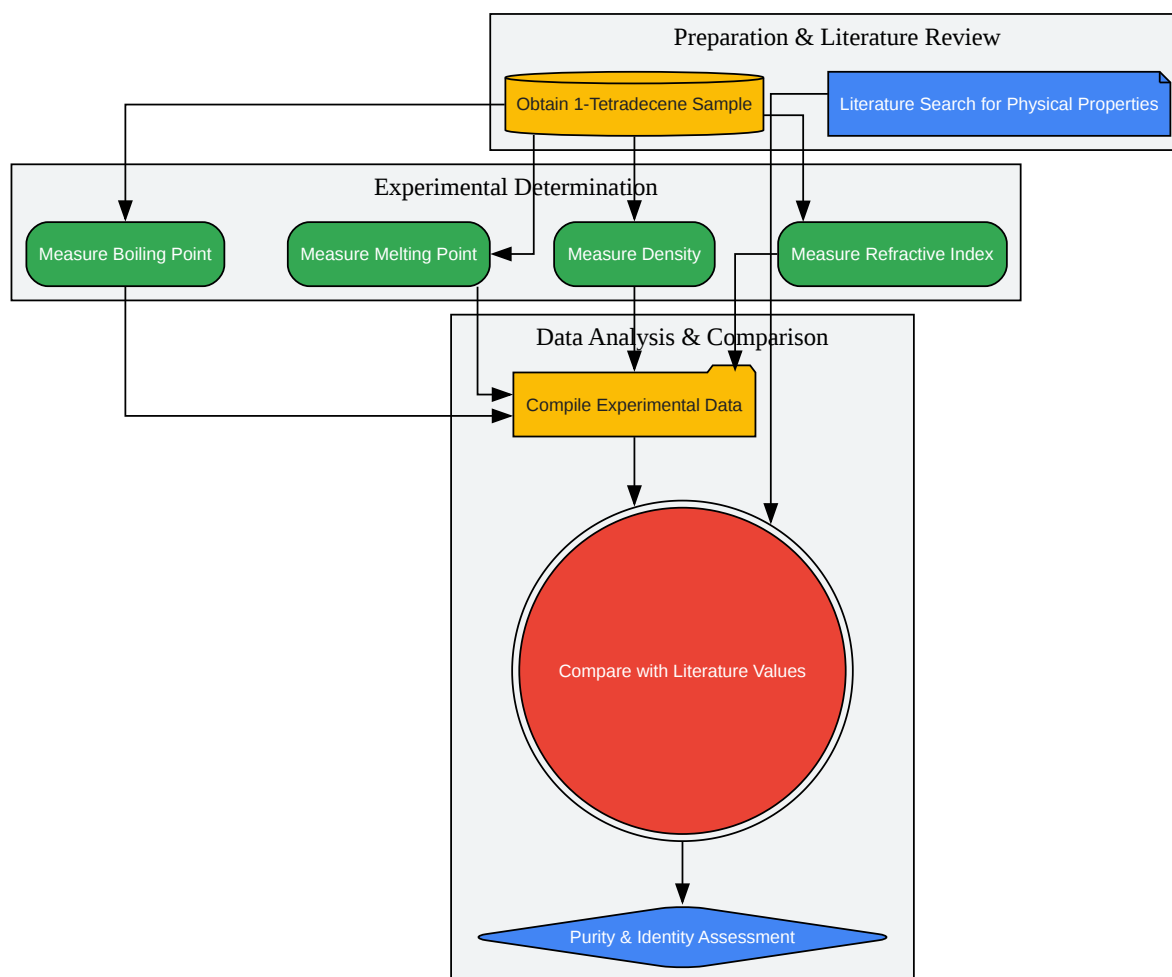
Using an Abbe Refractometer:

- Apparatus: An Abbe refractometer.[\[18\]](#)[\[19\]](#)
- Procedure:

- Open the prism of the refractometer and clean it with a suitable solvent like acetone or methanol.<sup>[18]</sup>
- Apply a few drops of the **1-Tetradecene** sample onto the prism surface.<sup>[18]</sup>
- Close the prism and allow the sample to spread evenly.
- Look through the eyepiece and adjust the knob to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
- Read the refractive index value from the scale.

## Mandatory Visualization

The following diagram illustrates the logical workflow for cross-referencing experimental data with literature values for **1-Tetradecene**.



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Caption: Workflow for comparing experimental and literature data.

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